

Proper Disposal of (+)-Dehydrolinalool: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dehydrolinalool, (+)-

Cat. No.: B12966658

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Essential Safety and Logistical Information for the Responsible Disposal of (+)-Dehydrolinalool

(+)-Dehydrolinalool, a versatile compound utilized in fragrance, flavor, and research applications, requires careful handling and disposal due to its potential hazards.[1] This guide provides comprehensive, step-by-step procedures for the safe disposal of (+)-Dehydrolinalool, ensuring the safety of laboratory personnel and the protection of the environment. Adherence to these protocols is crucial for maintaining a safe and compliant laboratory setting.

Key Quantitative Data

For a comprehensive understanding of (+)-Dehydrolinalool's chemical and physical properties, the following table summarizes essential data.

Property	Value
Molecular Formula	C ₁₀ H ₁₆ O[1]
Molecular Weight	152.24 g/mol [1]
Appearance	Colorless to slightly yellow clear liquid[1]
Boiling Point	198 °C[1]
Flash Point	81.1 °C (178.0 °F) Closed Cup[2]
Density	0.88 g/cm ³ [1]

Hazard Identification and Safety Precautions

Before handling or disposing of (+)-Dehydrolinalool, it is imperative to be aware of its associated hazards:

- Combustible Liquid: Keep away from heat, sparks, open flames, and other ignition sources.
[2][3]
- Skin and Eye Irritant: Causes skin irritation and serious eye irritation.[4]
- Potential Health Hazards: May be harmful in contact with skin and is suspected of damaging fertility or the unborn child.[2][4]
- Environmental Hazard: Harmful to aquatic life with long-lasting effects.[4]

Personal Protective Equipment (PPE) is mandatory when handling (+)-Dehydrolinalool. This includes:

- Safety glasses or goggles
- Chemical-resistant gloves
- A laboratory coat

All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Protocol

The disposal of (+)-Dehydrolinalool must be managed as hazardous chemical waste. Under no circumstances should it be poured down the drain or disposed of in regular trash.

Waste Collection

- Collect waste (+)-Dehydrolinalool and any materials contaminated with it (e.g., pipette tips, absorbent pads from a spill) in a dedicated, properly labeled, and sealed waste container.
- The container must be made of a material compatible with organic solvents.

- If the (+)-Dehydrolinalool is in a solution, the entire solution must be treated as hazardous waste.

Labeling

- Clearly label the waste container with "Hazardous Waste" and "(+)-Dehydrolinalool."
- Include the approximate concentration and quantity of the waste.
- List any other components of the waste mixture.

Storage

- Store the sealed waste container in a designated, well-ventilated, and cool secondary containment area.
- The storage area should be away from sources of ignition and incompatible materials.

Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company to arrange for pickup and proper disposal.[\[4\]](#)
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
[\[4\]](#)

Emergency Spill Procedures

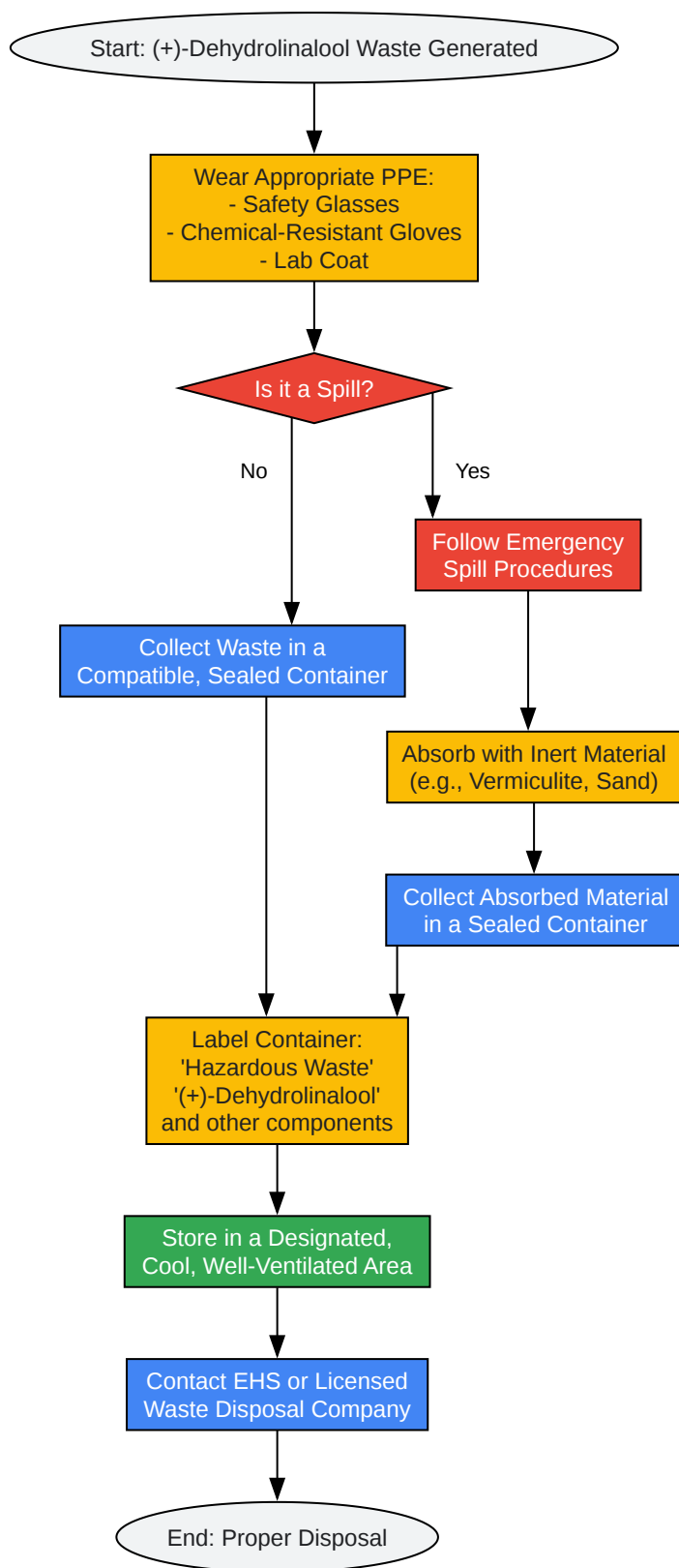
In the event of a (+)-Dehydrolinalool spill, immediate action is necessary to contain and clean the area safely.

- **Evacuate and Ventilate:** Immediately evacuate non-essential personnel from the spill area and ensure the area is well-ventilated.
- **Eliminate Ignition Sources:** Remove all potential sources of ignition from the vicinity.[\[2\]](#)
- **Absorb the Spill:** Use an inert absorbent material such as vermiculite, dry sand, or earth to contain and absorb the spilled liquid.[\[2\]](#) Do not use combustible materials like paper towels for large spills.

- **Collect and Containerize:** Carefully collect the absorbent material and place it into a sealed, labeled container for hazardous waste disposal.[\[2\]](#)
- **Decontaminate the Area:** Clean the spill area thoroughly with soap and water.
- **Report the Spill:** Report the incident to your laboratory supervisor and your institution's EHS office in accordance with your institution's protocols.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of (+)-Dehydrolinalool.



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Caption: Decision workflow for the safe disposal of (+)-Dehydrolinalool.

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